

Technical Guide: Solubility Profile of 2-Bromo-7-methoxyquinoline in Organic Solvents

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Compound of Interest

Compound Name: 2-Bromo-7-methoxyquinoline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility information for **2-Bromo-7-methoxyquinoline** in common organic solvents. Due to the limited availability of precise quantitative data in published literature, this guide focuses on summarizing qualitative solubility characteristics inferred from synthetic and purification procedures, and provides a standardized experimental protocol for researchers to determine quantitative solubility in their own laboratories.

Qualitative Solubility Summary

While specific solubility values (e.g., in g/L or mol/L) for **2-Bromo-7-methoxyquinoline** are not readily available in scientific literature, an analysis of synthetic methodologies and purification techniques for this compound and its close analogs allows for a qualitative assessment of its solubility. The compound is a solid at room temperature.

The following table summarizes the qualitative solubility of **2-Bromo-7-methoxyquinoline** and related compounds in various organic solvents, as inferred from experimental procedures described in patents and scholarly articles. This information is critical for selecting appropriate solvent systems for synthesis, extraction, purification, and formulation.



Solvent	Solubility Indication	Context from Literature
Methanol	Soluble	Used as a reaction solvent in the synthesis of related methoxyquinolines and for crystallization of a similar compound, 6-bromo-3-chlorophenyl-methyl-2-methoxy-quinoline[1].
Ethanol	Soluble	A related compound, 2-Bromo-7-methoxy-4-methylquinoline, has a reported melting point determined in ethanol, suggesting solubility for recrystallization[2].
Acetone	Likely Soluble	A mixture of methanol and acetone was used to dissolve and recrystallize the related compound 7-bromo-8-hydroxyquinoline, indicating at least partial solubility[3].
Ethyl Acetate	Soluble	Utilized as an extraction solvent and as a component of the mobile phase in column chromatography for the purification of 5-bromo-7-methoxyquinoline, indicating good solubility[4].
Dichloromethane	Soluble	Employed as an extraction solvent in the work-up of reactions involving similar bromo-methoxyquinolines[1].
Chloroform	Likely Soluble	Chloroform has been used as a solvent for reactions



		involving related bromoquinoline derivatives[3].
Dimethylformamide (DMF)	Soluble	Used as a reaction solvent for the synthesis of 7-bromo-2-methoxyquinoxaline and 5-bromo-7-methoxyquinoline, indicating high solubility, particularly at elevated temperatures[4][5].
Dimethyl Sulfoxide (DMSO)	Likely Soluble	DMSO is a powerful aprotic solvent known to dissolve a wide range of organic compounds[6].
Petroleum Ether	Sparingly Soluble / Insoluble	Used as a non-polar component in the mobile phase for column chromatography, suggesting it is a poor solvent for this class of compounds and can be used to induce precipitation or crystallization[4].

Experimental Protocol for Solubility Determination

To obtain quantitative solubility data, a standardized experimental protocol is essential. The following section details a common and reliable method for determining the solubility of a solid compound like **2-Bromo-7-methoxyquinoline** in an organic solvent.

Method: Isothermal Shake-Flask Method

This method involves saturating a solvent with the solute at a constant temperature and then determining the concentration of the dissolved solute.

Materials and Equipment:

2-Bromo-7-methoxyquinoline (solid)



- Selected organic solvents (high purity)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- · Preparation of Saturated Solution:
 - Add an excess amount of solid 2-Bromo-7-methoxyquinoline to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the same temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.



- Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved microcrystals.
- Dilute the filtered, saturated solution with a known volume of a suitable solvent to bring the concentration within the analytical range of the chosen analytical method.

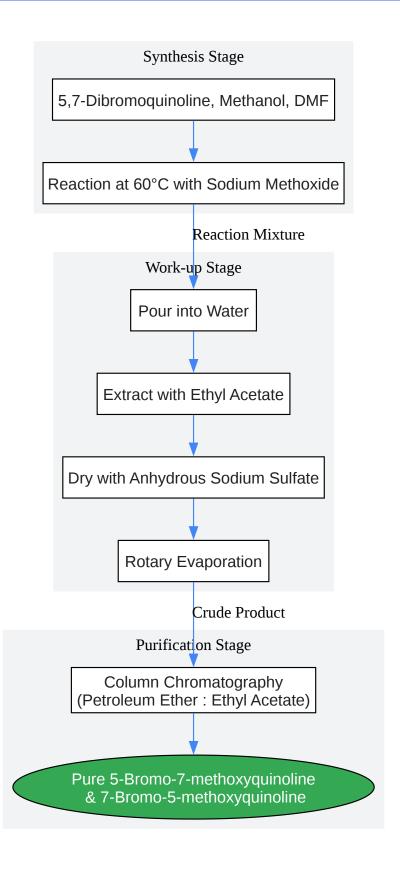
Quantification:

- Analyze the diluted sample using a pre-calibrated HPLC or UV-Vis spectrophotometry method to determine the concentration of 2-Bromo-7-methoxyquinoline.
- A calibration curve should be prepared using standard solutions of known concentrations of 2-Bromo-7-methoxyquinoline.
- Calculation of Solubility:
 - Calculate the concentration of the saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.

Visualizing Experimental Workflows

To aid in the understanding of the processes involved in the synthesis and purification of compounds like **2-Bromo-7-methoxyquinoline**, the following diagrams, generated using Graphviz (DOT language), illustrate a typical experimental workflow.



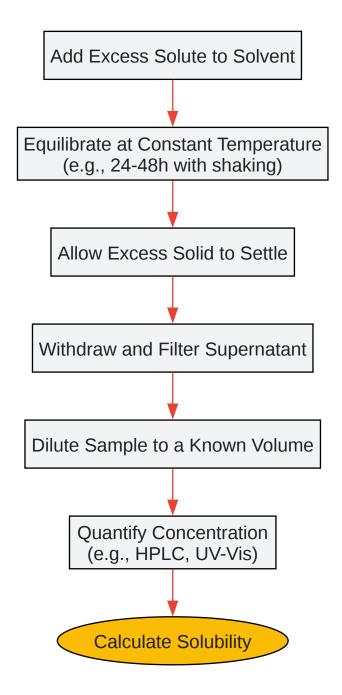


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Caption: Synthesis and Purification Workflow for Bromo-methoxyquinolines.



The following diagram illustrates the logical steps for determining the solubility of a compound using the isothermal shake-flask method.



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Caption: Workflow for Experimental Solubility Determination.



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